# Technical Monograph: 2-Butoxybutane (sec-Butyl Butyl Ether)

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *Butane, 1-(1-methylpropoxy)-* |
| *CAS No.:* | *999-65-5* |
| *Cat. No.:* | *B031612* |

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CAS Number: 999-65-5 Formula: $C_8H_{18}O$ Molecular Weight: 130.23 g/mol

## Executive Summary

2-Butoxybutane, commonly known as sec-butyl butyl ether, is an unsymmetrical aliphatic ether characterized by a chiral center at the sec-butyl group. While often overshadowed by its symmetrical counterparts (di-n-butyl ether and di-sec-butyl ether), this compound occupies a critical niche in process chemistry as a specialized solvent for Liquid-Liquid Extraction (LLE).

Its value lies in its intermediate polarity and boiling point (~131°C), which bridge the gap between volatile ethers (diethyl ether) and high-boiling solvents. This guide analyzes its physicochemical properties, optimized synthesis pathways to avoid elimination byproducts, and its industrial role in inorganic acid purification.

## Physicochemical Profile

The physical properties of 2-butoxybutane reflect its structural hybrid nature between straight-chain and branched isomers.

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| Property | Value / Description | Notes |
|---|---|---|
| Boiling Point | ~131–132 °C (Predicted) | Intermediate between di-n-butyl ether (142°C) and di-sec-butyl ether (121°C). |
| Density | 0.76 – 0.77 g/cm³ | Typical for C8 aliphatic ethers. |
| Solubility (Water) | Negligible (< 0.1%) | Highly lipophilic; forms a distinct organic phase. |
| Solubility (Organic) | Miscible | Compatible with ethanol, acetone, hexane, and chloroform. |
| Chirality | Racemic (R/S mixture) | The C2 carbon on the butyl chain is a stereocenter. |
| Flash Point | ~25 °C (Estimated) | Class 3 Flammable Liquid. |

# Synthesis & Production Protocols

Synthesizing unsymmetrical ethers requires strict kinetic control to prevent the formation of symmetric byproducts or elimination products (alkenes).

## The Williamson Ether Synthesis (Optimized)

The standard textbook approach must be adapted to minimize E2 elimination. The reaction between an alkoxide and an alkyl halide is sensitive to steric hindrance.

- Pathway A (Incorrect): Sodium n-butoxide + 2-bromobutane.
  - Result: High yield of butenes (elimination) due to the secondary halide and strong base.
- Pathway B (Correct): Sodium sec-butoxide + 1-bromobutane.
  - Result: Dominant S_N2 substitution. The primary halide (1-bromobutane) is unhindered, allowing the bulky sec-butoxide nucleophile to attack without inducing significant elimination.

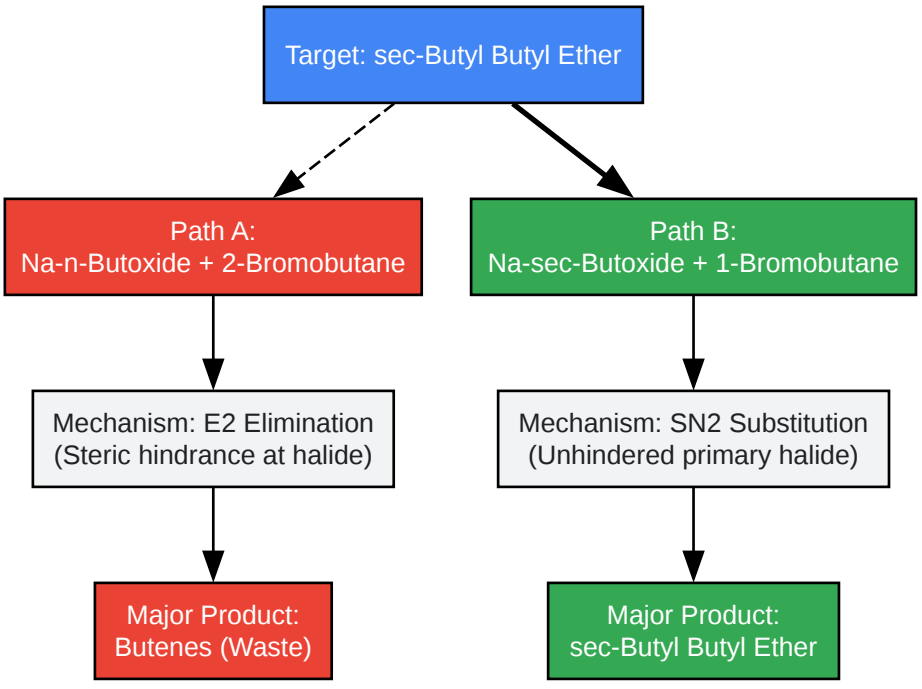
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## Experimental Protocol (Pathway B)

- Reagents: Sodium sec-butoxide (1.1 eq), 1-Bromobutane (1.0 eq), THF (anhydrous solvent).
- Setup: Flame-dried round-bottom flask under Nitrogen atmosphere.
- Addition: Add 1-bromobutane dropwise to a stirred solution of sodium sec-butoxide in THF at 0°C.
- Reflux: Heat to mild reflux (66°C) for 4–6 hours to ensure completion.
- Workup: Quench with water, extract with diethyl ether, dry over $MgSO_4$, and concentrate.
- Purification: Fractional distillation is required to separate the product (BP ~131°C) from unreacted starting materials.

# Synthesis Logic Diagram

The following diagram illustrates the decision logic for selecting the correct reagents to maximize yield.




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Figure 1: Mechanistic selection for the synthesis of unsymmetrical ethers. Path B minimizes elimination side-reactions.

# Advanced Applications: Phosphoric Acid Purification[1]

While often used as a general solvent, 2-butoxybutane has a specific, high-value application in the purification of phosphoric acid from biomass or industrial sludges.

## Mechanism: Liquid-Liquid Extraction (LLE)

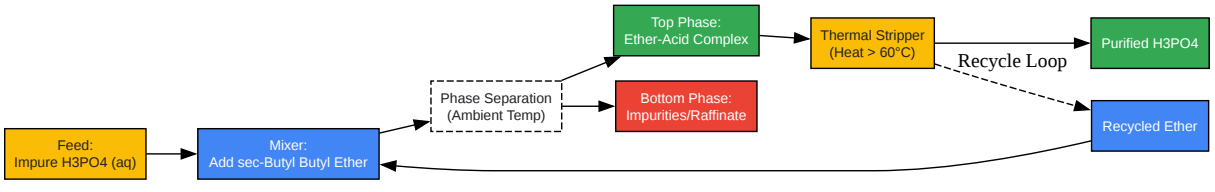
Ethers act as Lewis bases, donating electron density from the oxygen atom to form coordination complexes with phosphoric acid (

).

- Complexation: At lower temperatures, the ether forms a stable complex with the acid, pulling it into the organic phase and leaving impurities (metals, salts) in the aqueous phase.
- Thermal Release: The ether-acid complex is temperature-sensitive. Heating the organic phase breaks the complex, releasing purified acid and regenerating the ether for recycling.

## Extraction Workflow

This process exploits the temperature-dependent solubility of the ether-acid complex.




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Figure 2: Process flow for the purification of phosphoric acid using sec-butyl butyl ether as a phase-transfer solvent.

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# Analytical Characterization

Identification of CAS 999-65-5 requires distinguishing it from its symmetric isomers.

## Nuclear Magnetic Resonance ($^1$H-NMR)

The spectrum is complex due to the chiral center at C2 of the sec-butyl group, which makes the adjacent methylene protons diastereotopic.

- 0.8 – 1.0 ppm (Multiplet, 6H): Overlapping terminal methyl groups from both butyl chains.
- 1.1 – 1.6 ppm (Multiplet, 7H):
  - Methyl group attached to the chiral center (doublet-like).
  - Internal methylene protons (-$CH_2$-) of the n-butyl chain.
  - Methylene protons (-$CH_2$-) of the sec-butyl chain (diastereotopic).
- 3.3 – 3.5 ppm (Multiplet, 3H):
  - -O-$CH_2$- (n-butyl side): Typically a triplet.
  - -O-CH- (sec-butyl side): A complex multiplet shifted downfield due to oxygen proximity and branching.

## Mass Spectrometry (GC-MS)

- Molecular Ion: m/z 130 (often weak).
- Base Peak: Alpha-cleavage is the dominant fragmentation pathway.
  - Cleavage at the sec-butyl ether oxygen bond yields characteristic fragments distinguishing it from di-n-butyl ether.

# Safety & Handling

As with all aliphatic ethers, 2-butoxybutane presents two primary hazards: flammability and peroxide formation.

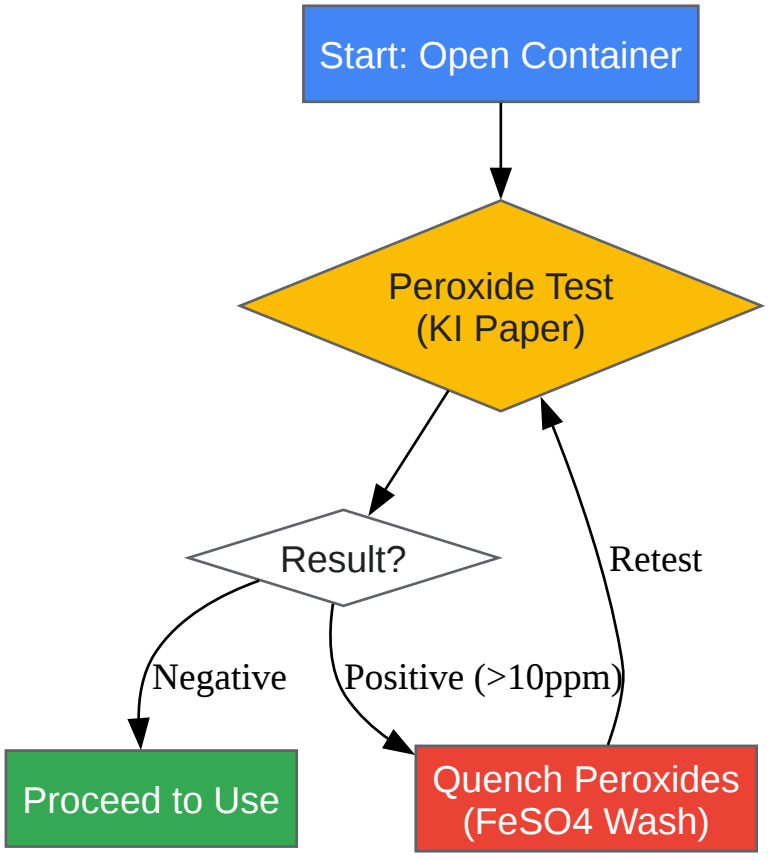
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## Peroxide Management

Ethers react with atmospheric oxygen to form unstable hydroperoxides.

- Detection: Use KI (Potassium Iodide) starch paper. A blue color indicates peroxide presence.
- Prevention: Store under nitrogen; stabilize with BHT (Butylated hydroxytoluene) if permissible for the application.
- Removal: Pass through activated alumina or wash with ferrous sulfate solution before distillation. Never distill to dryness.

## Safety Protocol Diagram




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Figure 3: Mandatory safety workflow for handling stored ethers.

## References

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## Sources

- 1. Answered: For each of the following ethers, fill in the blank with the COMMON NAME of the ether. ethyl isopropyl ethe diethyl ether propyl tert-butyl et (R)-sec-butyl… | bartleby [bartleby.com]
- 2. Answered: For each of the following ethers, fill in the blank with the COMMON NAME of the ether. ethyl isopropyl ethe diethyl ether propyl tert-butyl et (R)-sec-butyl… | bartleby [bartleby.com]
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